

Application Note: Preparation of o-Xylene-d10 Stock Solutions

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Compound of Interest

Compound Name: o-Xylene-d10

Cat. No.: B166450

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Audience: Researchers, scientists, and drug development professionals.

Introduction

o-Xylene-d10 (1,2-Dimethylbenzene-d10) is a deuterated analog of o-xylene, commonly employed as an internal standard in quantitative analytical methods, particularly for the analysis of volatile organic compounds (VOCs) by gas chromatography-mass spectrometry (GC-MS).^[1] Its distinct mass shift of +10 atomic mass units compared to the unlabeled compound allows for clear differentiation and accurate quantification in complex matrices.^[1] Proper preparation of accurate and stable stock solutions is a critical first step for any quantitative analysis. This document provides a detailed protocol for the preparation of **o-Xylene-d10** stock solutions.

Physical and Chemical Data

A summary of the key physical and chemical properties of **o-Xylene-d10** is essential for its safe handling and accurate preparation of solutions.

Table 1: Physical and Chemical Properties of **o-Xylene-d10**

Property	Value	Reference(s)
Chemical Name	1,2-Dimethylbenzene-d10	[2]
CAS Number	56004-61-6	[2] [3]
Molecular Formula	C ₆ D ₄ (CD ₃) ₂	[2]
Molecular Weight	116.23 g/mol	[1] [2] [3]
Physical Form	Liquid	[1]
Density	0.953 g/mL at 25 °C	[1] [3]
Boiling Point	142 °C	[1] [3]
Melting Point	-25 °C	[1]
Flash Point	32 °C (89.6 °F)	[1]
Solubility	Insoluble in water; soluble in organic solvents like methanol, hexane, chloroform, and ethyl acetate.	[4] [5]

| Isotopic Purity | Typically ≥98 atom % D |[\[1\]](#)[\[2\]](#) |

Safety, Handling, and Storage

o-Xylene-d10 is a hazardous chemical and must be handled with appropriate safety precautions. It is a flammable liquid and vapor, can be harmful if inhaled or in contact with skin, and may cause serious irritation.[\[6\]](#)

Table 2: Hazard Identification and Safety Precautions

Hazard	GHS Classification	Precautionary Measures	Reference(s)
Flammability	Flammable Liquid, Cat. 3 (H226)	Keep away from heat, sparks, open flames, and hot surfaces. [7] Use explosion-proof equipment and non-sparking tools. [8] Ground/bond container and receiving equipment. [8]	[1]
Acute Toxicity	Acute Toxicity, Dermal, Cat. 4 (H312) Acute Toxicity, Inhalation, Cat. 4 (H332)	Wear protective gloves and clothing. [7] Use only outdoors or in a well-ventilated area, such as a chemical fume hood. [7]	[1]
Health Hazards	Skin Irritation, Cat. 2 (H315) Eye Irritation, Cat. 2 (H319) Aspiration Hazard, Cat. 1 (H304)	Wear eye/face protection. [7] Wash hands thoroughly after handling. [9] If swallowed, do NOT induce vomiting and seek immediate medical attention. [7]	[1]

| Storage | N/A | Store in a cool, well-ventilated place away from direct sunlight.[\[2\]](#)[\[10\]](#) Keep container tightly closed.[\[11\]](#) Store in a designated flammables cabinet. |[\[1\]](#) |

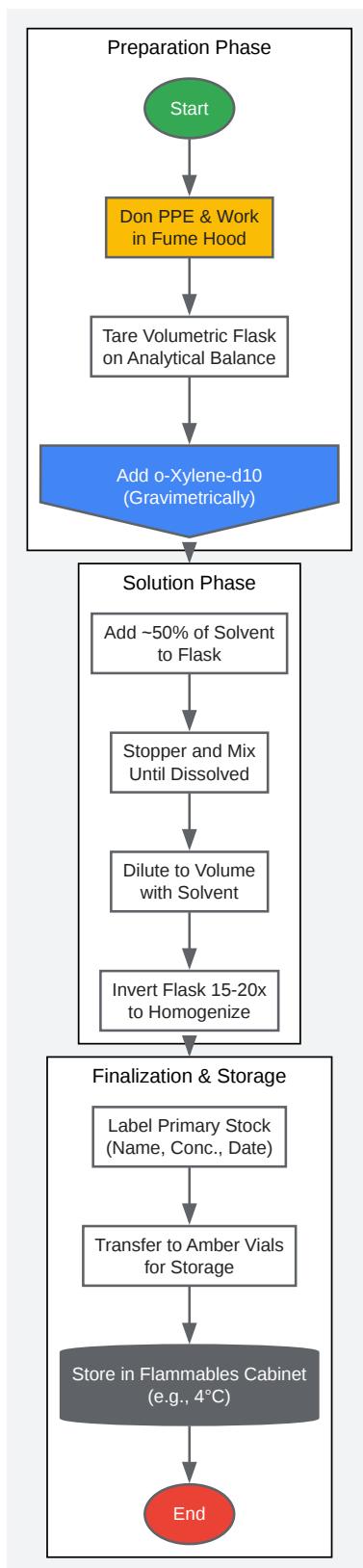
Experimental Protocol

This protocol describes the preparation of a primary stock solution of **o-Xylene-d10** at a concentration of 1000 µg/mL, followed by the preparation of intermediate and working standards through serial dilution.

4.1 Materials and Equipment

- **o-Xylene-d10** (neat, ≥98% purity)
- High-purity, analytical grade solvent (e.g., Methanol, Hexane, Ethyl Acetate)
- Class A volumetric flasks (10 mL, 50 mL, 100 mL) with glass stoppers
- Analytical balance (readable to 0.0001 g)
- Calibrated positive displacement micropipettes or gas-tight syringes (10 µL to 1000 µL range)
- Amber glass vials with PTFE-lined screw caps
- Standard laboratory glassware (beakers, funnels)
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat

4.2 Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **o-Xylene-d10** primary stock solution.

4.3 Procedure: Primary Stock Solution (1000 µg/mL)

- Select Solvent: Choose a high-purity solvent that is compatible with your analytical method and sample matrix. Methanol is a common choice.
- Tare Glassware: Place a clean, dry 100 mL Class A volumetric flask on the analytical balance and tare the weight.
- Gravimetric Addition: Using a gas-tight syringe or positive displacement pipette, carefully add approximately 10 mg of neat **o-Xylene-d10** directly into the volumetric flask. Record the exact mass added (to 0.1 mg).
 - Calculation Example: To prepare a 1000 µg/mL (1 mg/mL) solution in a 100 mL flask, you need 100 mg of **o-Xylene-d10**.
- Dissolution: Add the chosen solvent to the flask until it is about half-full. Stopper the flask and gently swirl to completely dissolve the **o-Xylene-d10**.
- Dilution to Volume: Once dissolved, carefully add more solvent until the bottom of the meniscus reaches the calibration mark on the neck of the flask.
- Homogenization: Stopper the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- Labeling and Storage: Transfer the primary stock solution to a labeled amber glass vial. The label should include the compound name (**o-Xylene-d10**), concentration, solvent, preparation date, and preparer's initials. Store refrigerated (e.g., 4°C) in a flammables-approved cabinet.

4.4 Procedure: Working Standard Solutions

Working standards are prepared by serially diluting the primary stock solution.

- Prepare Intermediate Stock: Prepare an intermediate stock (e.g., 10 µg/mL) by pipetting 1 mL of the 1000 µg/mL primary stock into a 100 mL volumetric flask and diluting to the mark with the solvent.

- Prepare Working Standards: Use the intermediate stock to prepare a calibration curve. An example dilution scheme is provided below.

Table 3: Example Dilution Scheme for Working Standards from a 10 µg/mL Intermediate Stock

Target Concentration (ng/mL)	Volume of 10 µg/mL Stock (mL)	Final Volume (mL)
1000	10	100
500	5	100
250	2.5	100
100	1	100
50	0.5	100

| 10 | 0.1 | 100 |

Note: Always use calibrated pipettes and Class A volumetric flasks for all dilutions to ensure accuracy.

Conclusion

This protocol provides a comprehensive and safe method for the preparation of **o-Xylene-d10** stock solutions. Adherence to these steps, particularly regarding safety precautions and the use of calibrated equipment, is crucial for generating high-quality, accurate standards for sensitive analytical applications in research and drug development. Stock solution stability should be monitored over time, and fresh standards should be prepared regularly.

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- To cite this document: BenchChem. [Application Note: Preparation of o-Xylene-d10 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166450#protocol-for-preparing-o-xylene-d10-stock-solutions\]](https://www.benchchem.com/product/b166450#protocol-for-preparing-o-xylene-d10-stock-solutions)

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